

4-HO-DET structural analogues and derivatives

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Compound of Interest

Compound Name:	4-Hydroxy-N,N-diethyltryptamine-d4
CAS No.:	1794789-72-2
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Title: Engineering the Indole Core: A Technical Whitepaper on the Structure-Activity Relationships and Pharmacology of 4-HO-DET and its Analogues

Executive Summary

The therapeutic renaissance of serotonergic psychedelics has driven an urgent need to understand the structure-activity relationships (SAR) of tryptamine derivatives. While psilocybin and its active metabolite psilocin (4-HO-DMT) are the most clinically advanced, the systematic modification of the tryptamine core—specifically at the 4-position of the indole ring and the terminal amine—yields a library of compounds with highly tunable pharmacokinetic and pharmacodynamic profiles.

This whitepaper provides an in-depth analysis of 4-hydroxy-N,N-diethyltryptamine (4-HO-DET) and its structural analogues (e.g., 4-HO-MET, 4-HO-DIPT, 4-HO-DPT). By evaluating their binding affinities, functional efficacies at 5-HT receptors, and in vivo behavioral responses, we can map the steric and electronic parameters required for next-generation psychoplastogens.

Structure-Activity Relationship (SAR) Dynamics

The pharmacological identity of 4-substituted tryptamines is dictated by two primary structural domains: the 4-position substituent and the N,N-dialkyl terminal amine[1].

The 4-Position: Hydroxy vs. Acetoxy

The presence of a hydroxyl (-OH) group at the 4-position (as seen in 4-HO-DET) is critical for high-affinity binding to the 5-HT_{2A} receptor. In vitro assays demonstrate that 4-hydroxy tryptamines exhibit high potency (EC₅₀ values ranging from 1–10 nM)[1]. Conversely, O-acetylated derivatives (e.g., 4-AcO-DET) exhibit an order of magnitude weaker potency in vitro[1]. This causality confirms that 4-acetoxy compounds function primarily as prodrugs, requiring rapid in vivo hydrolysis by peripheral esterases to yield the active 4-hydroxy metabolite before crossing the blood-brain barrier[2].

Terminal Amine Steric Bulk and Receptor Selectivity

Modifying the alkyl chains on the terminal nitrogen profoundly impacts receptor subtype selectivity. The 5-HT_{2A} receptor binding pocket accommodates larger alkyl groups more readily than the 5-HT_{2C} receptor[1].

- **Symmetrical Substitution:** Increasing the chain length from dimethyl (psilocin) to diethyl (4-HO-DET) slightly reduces overall potency but maintains high efficacy. However, expanding to N,N-dipropyl (4-HO-DPT) or N,N-diisopropyl (4-HO-DiPT) introduces significant steric bulk. Because the 5-HT_{2C} receptor does not tolerate this bulk, 4-HO-DiPT becomes highly selective, exhibiting a 206-fold selectivity for 5-HT_{2A} over 5-HT_{2C}[3].
- **Asymmetrical Substitution:** Compounds like 4-HO-MET (N-methyl-N-ethyl) optimize the balance between steric accommodation and receptor activation, often resulting in higher in vivo potency than their symmetrical counterparts[4].

Quantitative Pharmacodynamics: Binding & Efficacy

To contextualize the SAR, we must evaluate the functional activity via Gq-mediated calcium mobilization. The table below synthesizes the in vivo Head Twitch Response (HTR) potency (a proxy for 5-HT_{2A} activation in rodents) across the 4-HO-DET analogue series[4].

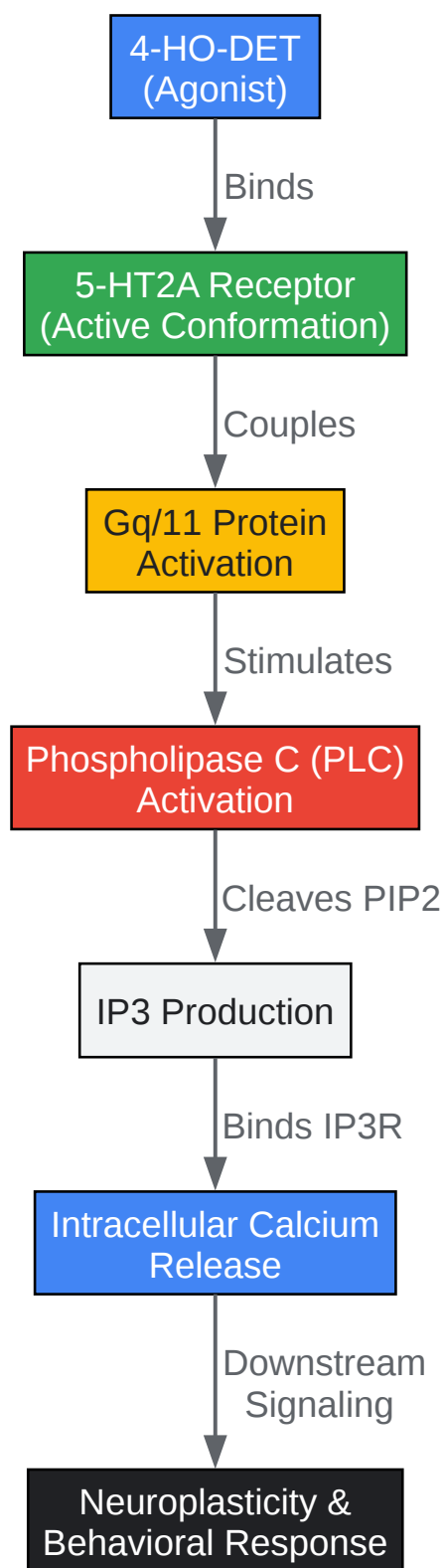
Table 1: In Vivo HTR Potency of 4-Hydroxy-N,N-dialkyltryptamines in C57BL/6J Mice

Compound	Terminal Amine Substitution	HTR ED50 (μmol/kg)	Relative Potency Rank
4-HO-MET	Asymmetrical (Methyl, Ethyl)	0.65	1 (Most Potent)
Psilocin (4-HO-DMT)	Symmetrical (Dimethyl)	0.81	2
4-HO-DET	Symmetrical (Diethyl)	1.56	3
4-HO-MPT	Asymmetrical (Methyl, Propyl)	1.92	4
4-HO-DPT	Symmetrical (Dipropyl)	2.47	5
4-HO-DIPT	Symmetrical (Diisopropyl)	3.46	6 (Least Potent)

Data indicates that as symmetrical steric bulk increases (Dimethyl -> Diethyl -> Dipropyl -> Diisopropyl), in vivo potency decreases. Asymmetrical configurations (e.g., 4-HO-MET) disrupt this trend, yielding the highest potency^[4].

Signaling Pathway Visualization

Activation of the 5-HT_{2A} receptor by 4-HO-DET initiates a canonical Gq/11 signaling cascade. Understanding this pathway is essential for designing functional assays.



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Figure 1: 5-HT2A Receptor Gq-Coupled Signaling Cascade initiated by 4-HO-DET.

Experimental Methodologies

As an application scientist, ensuring assay reproducibility and understanding the why behind each protocol step is paramount. Below are two self-validating workflows critical to tryptamine research.

Protocol 1: In Vitro Calcium Flux Assay for 5-HT_{2A} Efficacy

To measure the functional efficacy of 4-HO-DET and its analogues, we utilize a Gq-mediated calcium mobilization assay using Flp-In T-REx 293 stable cell lines^[1].

Rationale & Causality: We measure intracellular calcium (Ca^{2+}) rather than direct receptor binding because binding affinity (K_i) does not distinguish between agonists and antagonists. Calcium flux directly quantifies the functional activation of the Gq pathway.

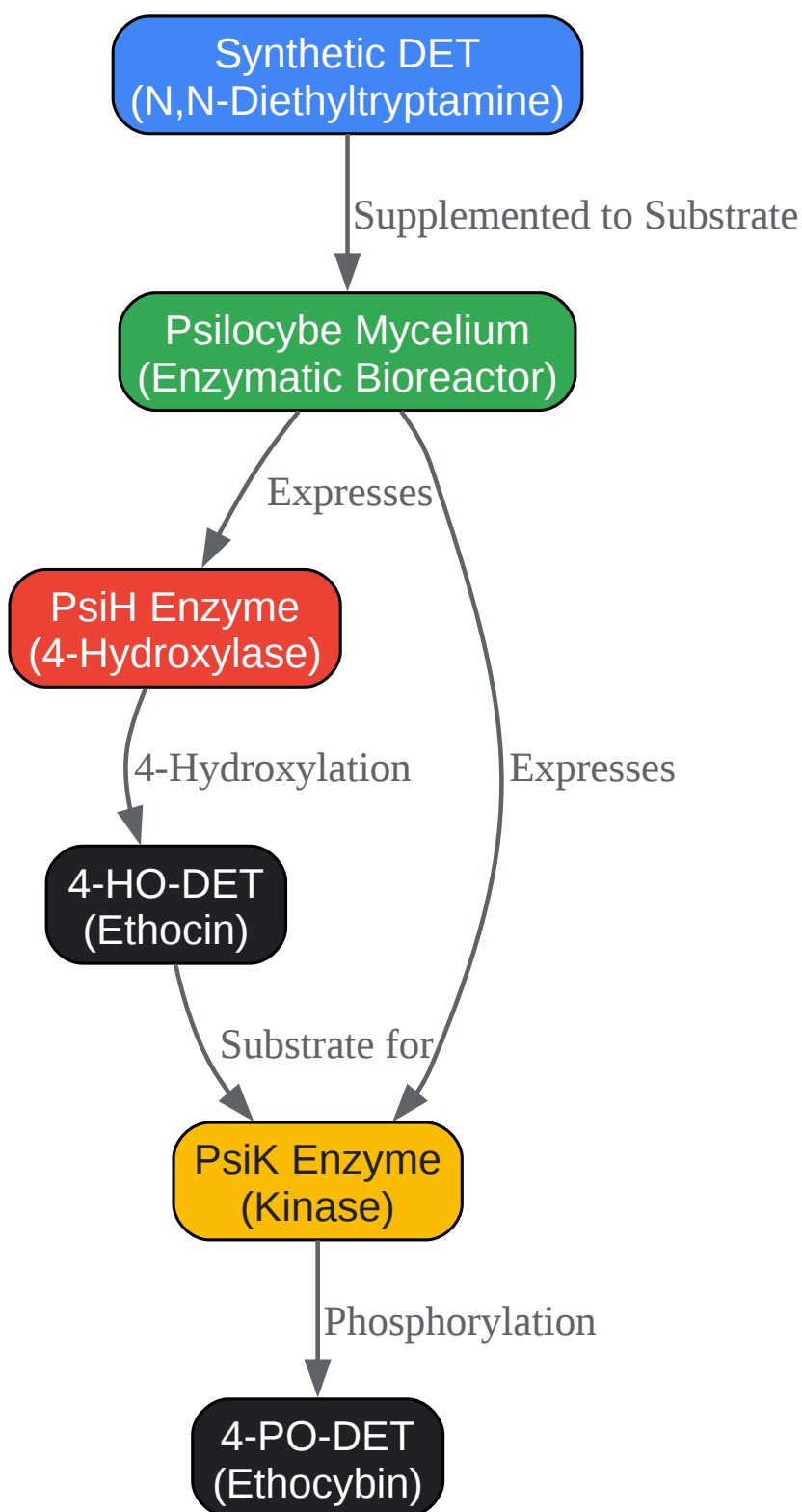
- **Cell Preparation:** Seed Flp-In T-REx 293 cells expressing h5-HT_{2A} at 10,000 cells/well in a 384-well plate. **Causality:** This specific density ensures a confluent monolayer, preventing signal variance caused by uneven cell distribution.
- **Dye Loading:** Incubate cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) for 60 minutes at 37°C. **Causality:** The AM ester allows the dye to permeate the cell membrane; intracellular esterases then cleave the AM group, trapping the active fluorophore inside the cell.
- **Baseline Measurement:** Record baseline fluorescence for 10 seconds prior to compound addition. **Self-Validation:** A stable baseline confirms that the cells are not spontaneously depolarizing and that the dye is properly trapped.
- **Compound Addition & Kinetic Read:** Inject 4-HO-DET (serial dilutions from 10 μM to 0.1 nM) and continuously read fluorescence for 3 minutes. **Causality:** The transient nature of IP₃-mediated calcium release requires real-time kinetic reading to capture the E_{max} peak, which typically occurs within 15-30 seconds of injection.
- **Data Normalization:** Normalize responses to a maximum signal generated by a saturating concentration of endogenous serotonin (5-HT).

Protocol 2: Directed Biosynthesis of 4-HO-DET via Fungal Biotransformation

While total chemical synthesis (e.g., via the Speeter-Anthony tryptamine synthesis) is standard, directed biosynthesis offers a highly efficient, stereospecific alternative. By feeding synthetic N,N-diethyltryptamine (DET) to *Psilocybe* mushroom mycelium, the fungus's enzymatic machinery will biotransform the precursor into 4-HO-DET and 4-PO-DET[5].

Rationale & Causality: The fungal enzymes PsiH (cytochrome P450 monooxygenase) and PsiK (kinase) naturally 4-hydroxylate and phosphorylate DMT. These enzymes exhibit broad substrate promiscuity, allowing them to accept synthetic dialkyltryptamines like DET[5].

- **Substrate Preparation:** Synthesize or procure base N,N-diethyltryptamine (DET) freebase. Convert to a water-soluble salt (e.g., DET fumarate) to ensure uniform distribution in the aqueous mycelial substrate.
- **Inoculation & Supplementation:** Inoculate sterilized rye grain substrate with *Psilocybe cubensis* liquid culture. Inject the DET solution (optimized to ~5-10 mg DET per gram of dry substrate). **Causality:** Exceeding this concentration can result in enzymatic inhibition or mycelial toxicity[5].
- **Incubation:** Incubate in darkness at 24°C for 3-4 weeks until full colonization.
- **Extraction:** Harvest the fruiting bodies or mycelium, lyophilize (freeze-dry), and extract using acidified methanol. **Self-Validation:** LC-MS analysis of the extract should reveal the complete absence of psilocin/psilocybin, replaced entirely by 4-HO-DET and 4-PO-DET, confirming that the extraneous N-dialkylated tryptamine successfully outcompeted endogenous DMT for the PsiH/PsiK enzymes[5].



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Figure 2: Directed Biosynthesis Workflow for 4-HO-DET via Fungal Enzymatic Promiscuity.

Conclusion

The structural manipulation of the tryptamine core yields highly predictable pharmacological outcomes. As demonstrated by the 4-HO-DET analogue series, extending the steric bulk of the terminal amine (as seen in 4-HO-DIPT) allows researchers to engineer profound selectivity for the 5-HT_{2A} receptor over 5-HT_{2C}[3]. Meanwhile, asymmetrical substitutions (4-HO-MET) maximize in vivo potency[4]. By leveraging both advanced in vitro functional assays and novel directed biosynthesis techniques, drug development professionals can rapidly iterate on these scaffolds to discover the next generation of targeted neurotherapeutics.

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